

# Application Notes and Protocols for Determining River Incision Rates Using Beryllium-10

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## Compound of Interest

Compound Name: *Beryllium-10*

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These application notes provide a comprehensive overview and detailed protocols for utilizing the cosmogenic radionuclide **Beryllium-10** ( $^{10}\text{Be}$ ) to determine river incision rates. This technique is a powerful tool in geomorphology and landscape evolution studies, offering insights into the long-term processes that shape the Earth's surface.

## Introduction to Beryllium-10 Geochronology

**Beryllium-10** is a rare, radioactive isotope produced in the Earth's atmosphere and in the upper few meters of the Earth's crust through spallation reactions induced by secondary cosmic rays.[1] There are two primary forms of  $^{10}\text{Be}$  relevant to earth science:

- **Meteoric  $^{10}\text{Be}$ :** Produced in the atmosphere, it reaches the Earth's surface via precipitation and binds to soil and sediment particles.[2] It can be used to trace erosion and soil residence times.[2][3]
- **In-situ  $^{10}\text{Be}$ :** Produced within mineral lattices, primarily quartz, in rocks and sediments exposed at or near the Earth's surface.[3] The concentration of in-situ  $^{10}\text{Be}$  in a rock surface is a function of the exposure duration and the rate of surface erosion.

This document focuses on the application of in-situ  $^{10}\text{Be}$  in quartz for determining river incision rates. The fundamental principle is that as a river cuts down through bedrock, it abandons former floodplain surfaces, creating a series of fluvial terraces. By measuring the concentration

of in-situ  $^{10}\text{Be}$  in the quartz-bearing rocks and sediments on these terrace surfaces, we can determine the time since their abandonment, providing a direct measure of the river's vertical incision rate.[4][5]

## Quantitative Data Summary

The following tables summarize key quantitative data for the application of  $^{10}\text{Be}$  in determining river incision rates.

Table 1: Physical and Production Constants for **Beryllium-10**

Parameter	Value	Reference(s)
Half-life ( $t_{1/2}$ )	$1.387 \pm 0.012$ million years	[6]
Decay Constant ( $\lambda$ )	$5.00 \times 10^{-7} \text{ yr}^{-1}$	Calculated from half-life
Primary Production Mechanism	Cosmic ray spallation of Oxygen in quartz ( $\text{SiO}_2$ )	[7]
Sea Level High Latitude (SLHL) Production Rate ( $P_0$ )	$\sim 4.0 - 5.1 \text{ atoms g}^{-1} \text{ yr}^{-1}$ (varies with scaling model)	[8][9]

Table 2: Example of Reported River Incision Rates Determined Using **Beryllium-10**

River/Region	Incision Rate (mm/yr)	Time Period	Reference(s)
Osip-cheon River, Korea	0.17 - 0.28	Last 200 ka	<a href="#">[4]</a>
San Juan River, Utah, USA	~0.9 (at ~40 ka)	Quaternary	<a href="#">[10]</a>
Var Catchment, SW Alps	0.5 - 2.0	Late Pleistocene	<a href="#">[11]</a>
Meuse River, Netherlands	0.03 - 0.08	1.3 Ma to Late Pleistocene	<a href="#">[12]</a> <a href="#">[13]</a>
South Tibet	0.015 - 0.033	-	<a href="#">[3]</a>
Black Forest, Germany	0.07 - 0.1	-	<a href="#">[3]</a>

## Experimental Protocols

### Field Sampling of Fluvial Terraces

Objective: To collect suitable quartz-bearing samples from a fluvial terrace surface to determine its abandonment age.

Materials:

- Geologic maps and aerial imagery
- GPS device
- Altimeter or survey-grade GPS for precise elevation measurements
- Rock hammer, chisel, and shovel
- Sample bags (heavy-duty, labeled)
- Field notebook and camera

#### Protocol:

- Terrace Identification and Mapping: Identify a sequence of fluvial terraces in the study area using geologic maps, aerial imagery, and field reconnaissance. Map the different terrace levels and select the most well-preserved and representative surfaces for sampling.
- Sample Selection:
  - Target stable, non-eroded surfaces on the terrace tread, away from the terrace scarp where material may have been recently exposed or buried.
  - Collect samples of either exposed bedrock (if present) or, more commonly, quartz-rich clasts (e.g., cobbles, boulders) embedded in the terrace deposit. Amalgamated sand samples from a specific depth can also be used.[\[10\]](#)
  - For individual clasts, select those that are well-embedded and show no signs of recent movement or rotation.
- Sample Collection:
  - For bedrock, use a hammer and chisel to collect the top few centimeters of the rock surface.
  - For clasts, excavate the sample, noting its orientation and depth of burial.
  - For amalgamated sand, dig a pit and collect a sample from a consistent depth interval.
  - Collect multiple samples from each terrace surface to ensure the reproducibility of the results.
- Documentation:
  - Record the precise GPS coordinates and elevation of each sample location.
  - Photograph the sample site, the sample itself, and the surrounding landscape.
  - In the field notebook, describe the sample (rock type, size, shape, weathering), its context within the terrace deposit, and any other relevant observations.

- Measure the height of the terrace surface above the current river level.

## Laboratory Preparation of Quartz for $^{10}\text{Be}$ Analysis

Objective: To isolate pure quartz from the bulk sample and extract Beryllium for Accelerator Mass Spectrometry (AMS) analysis.

Materials:

- Jaw crusher and disc mill
- Sieves (e.g., 250-500  $\mu\text{m}$  mesh size)
- Magnetic separator
- Heavy liquid separation setup (e.g., LST, SPT)
- Beakers, hot plates, and ultrasonic bath
- Acids: Hydrochloric acid (HCl), Hydrofluoric acid (HF), Nitric acid ( $\text{HNO}_3$ )
- $^9\text{Be}$  carrier solution (low in  $^{10}\text{Be}$ )
- Anion and cation exchange chromatography columns and resins
- Ammonium hydroxide ( $\text{NH}_4\text{OH}$ )
- Muffle furnace
- Niobium (Nb) or Vanadium (V) powder

Protocol:

- Physical Separation:
  - Crush and grind the bulk sample.
  - Sieve the crushed material to the desired grain size fraction (e.g., 250-500  $\mu\text{m}$ ).

- Use a magnetic separator to remove magnetic minerals.
- Perform heavy liquid separation to isolate minerals with the density of quartz ( $\sim 2.65 \text{ g/cm}^3$ ).
- Chemical Purification of Quartz:
  - Etch the quartz grains in a dilute HCl solution in an ultrasonic bath to remove carbonates and metal oxides.
  - Perform multiple etchings with a dilute HF solution to remove any remaining non-quartz minerals and meteoric  $^{10}\text{Be}$  that may be adsorbed to the grain surfaces.
- Quartz Dissolution and  $^{10}\text{Be}$  Extraction:
  - Weigh the purified quartz and spike it with a known amount of  $^9\text{Be}$  carrier.
  - Dissolve the quartz completely in concentrated HF.
  - Evaporate the solution and redissolve the residue in aqua regia (a mixture of  $\text{HNO}_3$  and HCl) to remove any organic matter.
- Beryllium Separation and Purification:
  - Precipitate metal hydroxides, including  $\text{Be}(\text{OH})_2$ , by adding  $\text{NH}_4\text{OH}$ .
  - Separate Beryllium from other elements, particularly Boron (an isobar of  $^{10}\text{Be}$ ), using anion and cation exchange chromatography.
  - Re-precipitate  $\text{Be}(\text{OH})_2$  from the purified solution.
- Sample Preparation for AMS:
  - Calcine the  $\text{Be}(\text{OH})_2$  precipitate in a muffle furnace to produce Beryllium oxide ( $\text{BeO}$ ).
  - Mix the  $\text{BeO}$  with a metal binder, such as Nb or V powder, to improve its performance in the ion source of the accelerator.
  - Press the  $\text{BeO}$ -metal mixture into a target holder (cathode) for AMS analysis.

## Accelerator Mass Spectrometry (AMS) Analysis

Objective: To measure the  $^{10}\text{Be}/^9\text{Be}$  ratio in the prepared sample.

Protocol:

- The prepared cathodes are loaded into the ion source of the AMS.
- A beam of ions is generated from the sample.
- The ions are accelerated to high energies.
- A series of magnets and electrostatic analyzers are used to separate  $^{10}\text{Be}$  from other isotopes and isobars (primarily  $^{10}\text{B}$ ).
- The number of  $^{10}\text{Be}$  atoms is counted in a detector, and the current of the stable  $^9\text{Be}$  beam is measured in a Faraday cup.
- The measured  $^{10}\text{Be}/^9\text{Be}$  ratio is normalized to a known standard to obtain an accurate value for the sample.

## Calculation of River Incision Rate

Objective: To calculate the long-term average river incision rate from the  $^{10}\text{Be}$  data.

Protocol:

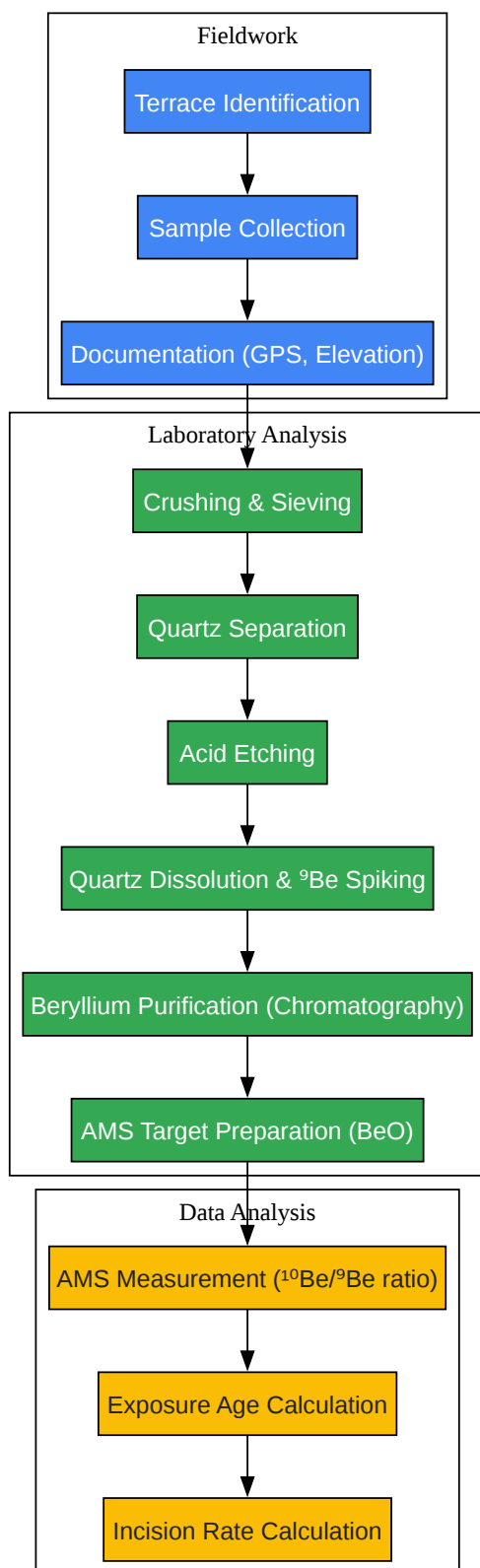
- Calculate the Exposure Age of the Terrace:
  - The concentration of  $^{10}\text{Be}$  in the sample is calculated from the measured  $^{10}\text{Be}/^9\text{Be}$  ratio and the known amount of  $^9\text{Be}$  carrier added.
  - The exposure age (T) of the terrace surface is calculated using the following equation, accounting for the production rate of  $^{10}\text{Be}$  (P) at the sample location and its radioactive decay ( $\lambda$ ):
    - $N = (P/\lambda) * (1 - e^{(-\lambda T)})$  where N is the measured  $^{10}\text{Be}$  concentration.

- The production rate (P) must be scaled for the latitude, altitude, and topographic shielding of the sample site.
- Calculate the River Incision Rate:
  - The average river incision rate (I) is calculated by dividing the height of the terrace surface above the current river channel (H) by the calculated exposure age (T) of the terrace:
    - $I = H / T$

## Visualizations

## Experimental Workflow

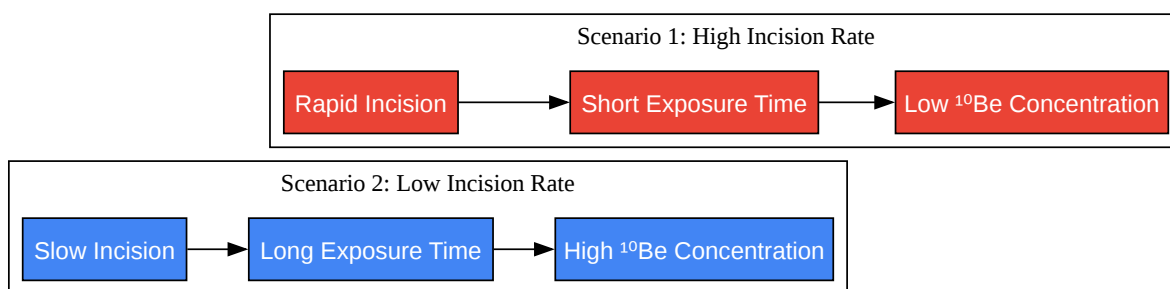
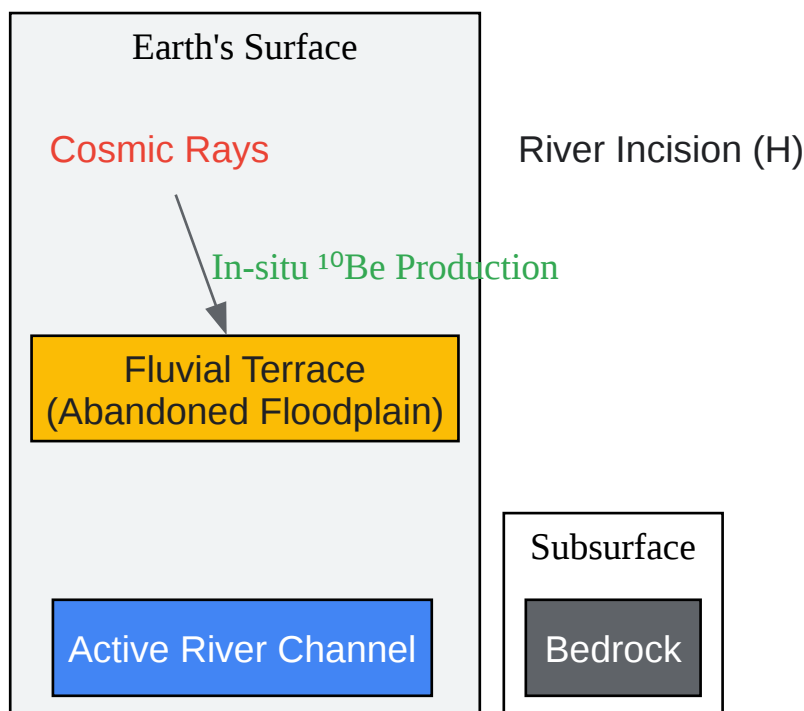




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Caption: Workflow for determining river incision rates using  $^{10}\text{Be}$ .

## Cosmogenic Nuclide Production in a River Valley



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